

Iron(III) p-toluenesulfonate molecular weight and formula

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Compound of Interest

Compound Name: **Iron(III) p-toluenesulfonate**

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In-Depth Technical Guide to Iron(III) p-Toluenesulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **Iron(III) p-toluenesulfonate**, a compound utilized in various chemical syntheses.

Core Molecular Data

Iron(III) p-toluenesulfonate, also known as ferric p-toluenesulfonate, is an iron salt of p-toluenesulfonic acid. The central iron atom is in the +3 oxidation state, ionically bonded to three p-toluenesulfonate anions. This compound is also commonly available in a hexahydrate form.

The chemical formula for the anhydrous form of **Iron(III) p-toluenesulfonate** is $\text{Fe}(\text{C}_7\text{H}_7\text{O}_3\text{S})_3$ [1][2]. Its molecular weight is 569.43 g/mol [1][2].

The hexahydrate form has the chemical formula $(\text{CH}_3\text{C}_6\text{H}_4\text{SO}_3)_3\text{Fe} \cdot 6\text{H}_2\text{O}$ and a molecular weight of 677.52 g/mol [3].

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **Iron(III) p-toluenesulfonate** and its constituent parts.

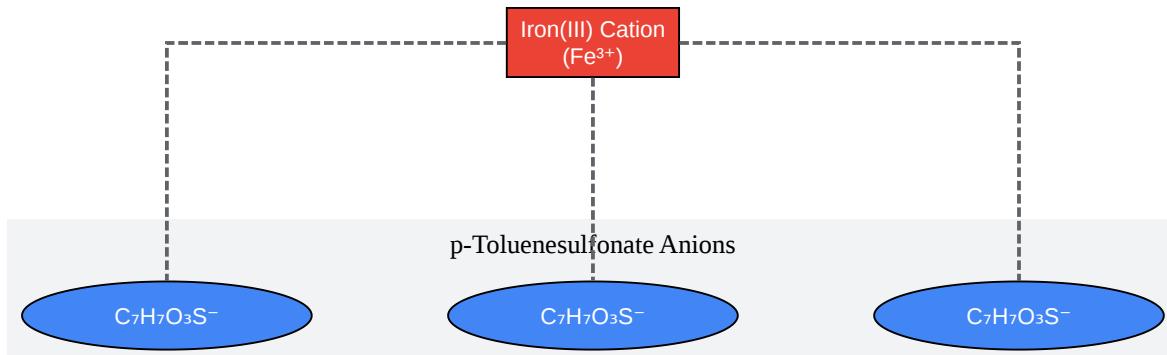
Compound/Ion	Chemical Formula	Molecular Weight (g/mol)	CAS Number
Iron(III) p-toluenesulfonate (anhydrous)	Fe(C ₇ H ₇ O ₃ S) ₃	569.43	77214-82-5
Iron(III) p-toluenesulfonate (hexahydrate)	(CH ₃ C ₆ H ₄ SO ₃) ₃ Fe · 6H ₂ O	677.52	312619-41-3
Iron(III) Cation	Fe ³⁺	55.845 (atomic mass)	20074-52-6
p-Toluenesulfonate Anion	C ₇ H ₇ O ₃ S ⁻	171.20	Not applicable
p-Toluenesulfonic Acid	C ₇ H ₈ O ₃ S	172.20	104-15-4

Molecular Structure and Composition

Iron(III) p-toluenesulfonate consists of a central ferric (Fe³⁺) ion. This trivalent cation is electrostatically associated with three p-toluenesulfonate anions. The p-toluenesulfonate anion is the conjugate base of p-toluenesulfonic acid, a strong organic acid.

Visualization of Molecular Association

The following diagram illustrates the ionic relationship between the central Iron(III) cation and the three p-toluenesulfonate anions.



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Ionic association in Iron(III) p-toluenesulfonate.

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